

Dipyrrolidinylthiuram Disulfide-D16: An In-Depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dipyrrolidinylthiuram Disulfide-D16*

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Introduction

Dipyrrolidinylthiuram Disulfide-D16 is the deuterated analogue of Lutiram, a dithiocarbamate fungicide. The incorporation of sixteen deuterium atoms into the molecule makes it a valuable tool for researchers, particularly in the field of analytical chemistry. Its primary application lies in its use as an internal standard for the quantitative analysis of Lutiram and other related dithiocarbamate pesticides in various matrices, leveraging techniques such as liquid chromatography-mass spectrometry (LC-MS). The stable isotope labeling allows for precise and accurate quantification by correcting for matrix effects and variations during sample preparation and analysis.^[1]

This guide provides a comprehensive overview of the available technical information for **Dipyrrolidinylthiuram Disulfide-D16**, including its chemical and physical properties, a detailed experimental protocol for its application as an internal standard, and a logical workflow for its use in quantitative analysis. Due to the limited availability of specific experimental data for the deuterated form, some information presented is based on its non-deuterated counterpart, Lutiram (also known as Metiram), and related dithiocarbamate compounds.

Chemical and Physical Properties

The precise quantitative data for **Dipyrrolidinylthiuram Disulfide-D16** is not extensively published. However, based on supplier information and data for the non-deuterated analogue,

the following information can be summarized.

Property	Value	Source
Molecular Formula	C ₁₀ D ₁₆ N ₂ S ₄	MedchemExpress[2]
Molecular Weight	308.61 g/mol	MedchemExpress[2]
CAS Number	Not available	ChemBK[3]
Appearance	Solid (predicted)	-
Purity	>98% (typical for internal standards)	General Knowledge
Isotopic Enrichment	>99 atom % D (typical for internal standards)	General Knowledge
Solubility	Soluble in organic solvents (e.g., acetonitrile, methanol)	Inferred from use in LC-MS
Storage Conditions	Store at -20°C for long-term stability	General laboratory practice

Application in Quantitative Analysis: An Experimental Protocol

The primary application of **Dipyrrolidinylthiuram Disulfide-D16** is as an internal standard in the quantitative analysis of dithiocarbamate pesticides in complex matrices such as food products. The following is a detailed, representative experimental protocol for the analysis of Lutiram in fruit and vegetable samples using LC-MS, with **Dipyrrolidinylthiuram Disulfide-D16** as the internal standard. This protocol is adapted from methodologies used for similar analyses.[4][5]

Objective

To quantify the concentration of Lutiram in a given sample matrix using a reliable and accurate LC-MS method with **Dipyrrolidinylthiuram Disulfide-D16** as an internal standard.

Materials and Reagents

- Sample: Homogenized fruit or vegetable sample
- Analytical Standard: Lutiram (high purity)
- Internal Standard: **Dipyrrolidinylthiuram Disulfide-D16**
- Extraction Solvent: Acetonitrile
- Mobile Phase A: 10 mM Ammonium Hydroxide in Water
- Mobile Phase B: Acetonitrile
- LC Column: ZIC-pHILIC column (or equivalent hydrophilic interaction liquid chromatography column)[4][5]
- LC-MS System: A high-performance liquid chromatograph coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.

Standard and Sample Preparation

- Stock Solutions: Prepare stock solutions of Lutiram and **Dipyrrolidinylthiuram Disulfide-D16** in acetonitrile at a concentration of 1 mg/mL.
- Working Standard Solutions: Prepare a series of working standard solutions of Lutiram by serial dilution of the stock solution with acetonitrile to create a calibration curve (e.g., 1, 5, 10, 50, 100 ng/mL).
- Internal Standard Spiking Solution: Prepare a working solution of **Dipyrrolidinylthiuram Disulfide-D16** at a fixed concentration (e.g., 50 ng/mL) in acetonitrile.
- Sample Extraction:
 - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add a known volume of the internal standard spiking solution (e.g., 100 µL of 50 ng/mL **Dipyrrolidinylthiuram Disulfide-D16**).

- Add 10 mL of acetonitrile.
- Vortex for 1 minute to ensure thorough mixing.
- Centrifuge at 4000 rpm for 5 minutes.
- Sample Cleanup (if necessary): The supernatant can be further cleaned up using a solid-phase extraction (SPE) cartridge if the matrix is particularly complex.
- Final Sample Preparation: Transfer the supernatant (or the eluate from SPE) into an autosampler vial for LC-MS analysis.

LC-MS Analysis

- LC Method:
 - Column: ZIC-pHILIC, 2.1 x 100 mm, 5 μ m
 - Injection Volume: 5 μ L
 - Flow Rate: 0.3 mL/min
 - Column Temperature: 40 °C
 - Mobile Phase Gradient: Isocratic elution with 85% acetonitrile and 15% 10 mM ammonium hydroxide solution.[\[4\]](#)[\[5\]](#)
- MS Method:
 - Ionization Mode: Electrospray Ionization (ESI), Negative Ion Mode
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Lutiram: Monitor the transition of the precursor ion to a specific product ion (exact m/z values to be determined by direct infusion of the standard).
 - **Dipyrrolidinylthiuram Disulfide-D16**: Monitor the transition of the deuterated precursor ion to its corresponding product ion. The precursor ion will be 16 mass units higher than that of Lutiram.

- Source Parameters: Optimize source parameters such as capillary voltage, source temperature, and gas flows for maximum signal intensity.

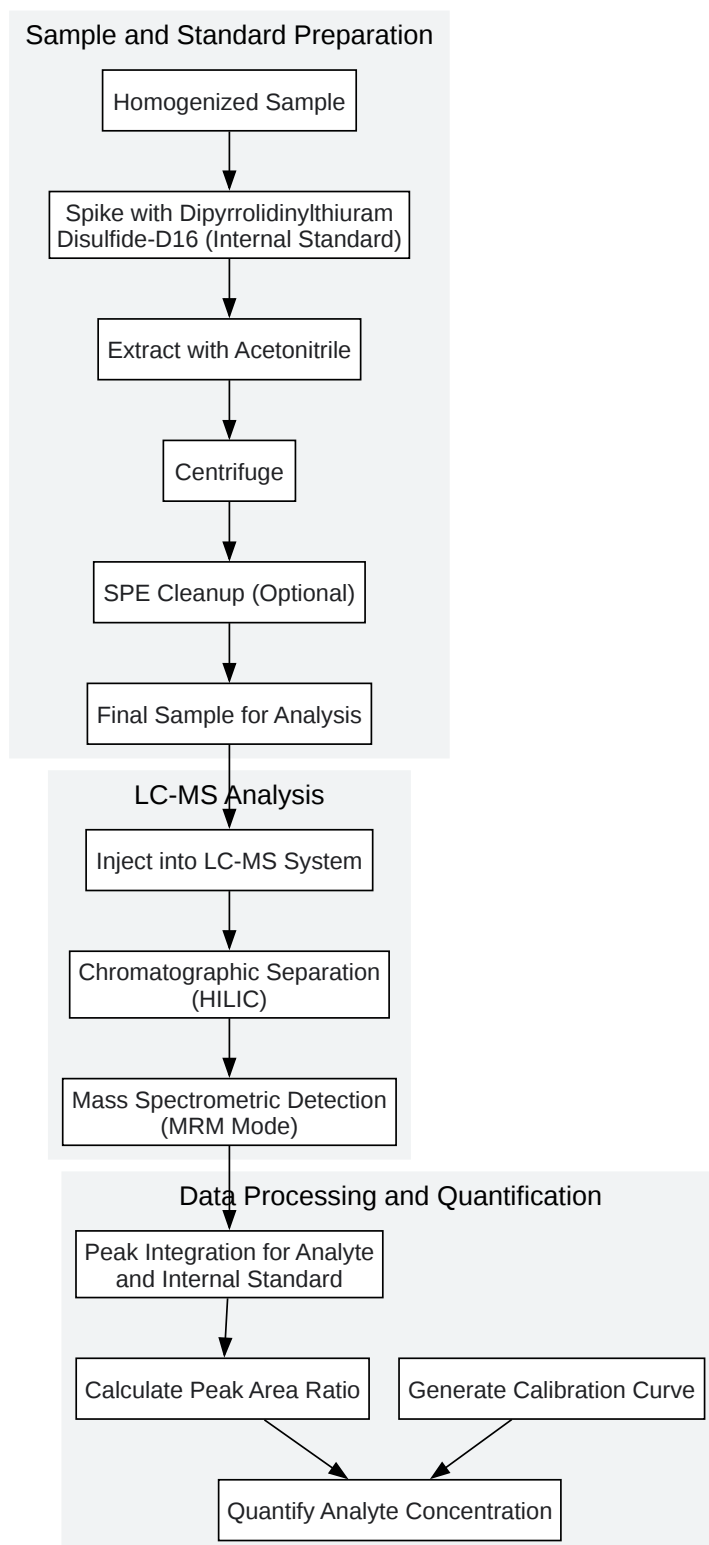
Data Analysis

- Calibration Curve: Generate a calibration curve by plotting the ratio of the peak area of Lutiram to the peak area of **Dipyrrolidinylthiuram Disulfide-D16** against the concentration of the Lutiram working standards.
- Quantification: Determine the concentration of Lutiram in the sample by calculating the peak area ratio from the sample chromatogram and interpolating the concentration from the calibration curve.

Workflow and Logical Relationships

The following diagram illustrates the logical workflow for the quantitative analysis of Lutiram using **Dipyrrolidinylthiuram Disulfide-D16** as an internal standard.

Workflow for Quantitative Analysis

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Caption: Logical workflow for the quantitative analysis of Lutiram.

Mechanism of Action and Signaling Pathways

Specific signaling pathway involvement for **Dipyrrolidinylthiuram Disulfide-D16** has not been documented. However, the non-deuterated parent compound, Lutiram, belongs to the dithiocarbamate class of fungicides. The general mechanism of action for dithiocarbamates involves the inhibition of various enzymes, particularly those containing copper or other metal ions, by chelating these ions. This disrupts essential metabolic processes in fungi. It is important to note that due to this non-specific mode of action, dithiocarbamates can also affect enzymes in other organisms, which is a consideration in toxicological assessments.

Conclusion

Dipyrrolidinylthiuram Disulfide-D16 is a crucial analytical tool for the accurate quantification of the fungicide Lutiram. Its use as an internal standard in LC-MS methods significantly improves the reliability of analytical data, which is essential for regulatory monitoring and food safety assessment. While specific experimental data for the deuterated compound is scarce, the established methodologies for related compounds provide a solid foundation for its application. Further research to fully characterize the physical and chemical properties of **Dipyrrolidinylthiuram Disulfide-D16** would be beneficial for the scientific community.

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- To cite this document: BenchChem. [Dipyrrolidinylthiuram Disulfide-D16: An In-Depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15600018#what-is-dipyrrolidinylthiuram-disulfide-d16\]](https://www.benchchem.com/product/b15600018#what-is-dipyrrolidinylthiuram-disulfide-d16)

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